

A Technical Guide to N-Ethyl-N-isopropylaniline: Molecular Properties

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Compound of Interest

Compound Name: *N-Ethyl-N-isopropylaniline*

Cat. No.: *B1598960*

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This technical guide provides a concise overview of the fundamental molecular properties of **N-Ethyl-N-isopropylaniline**, a compound of interest in various research and development applications. The following sections detail its molecular weight and chemical formula, presented in a clear, tabular format for ease of reference.

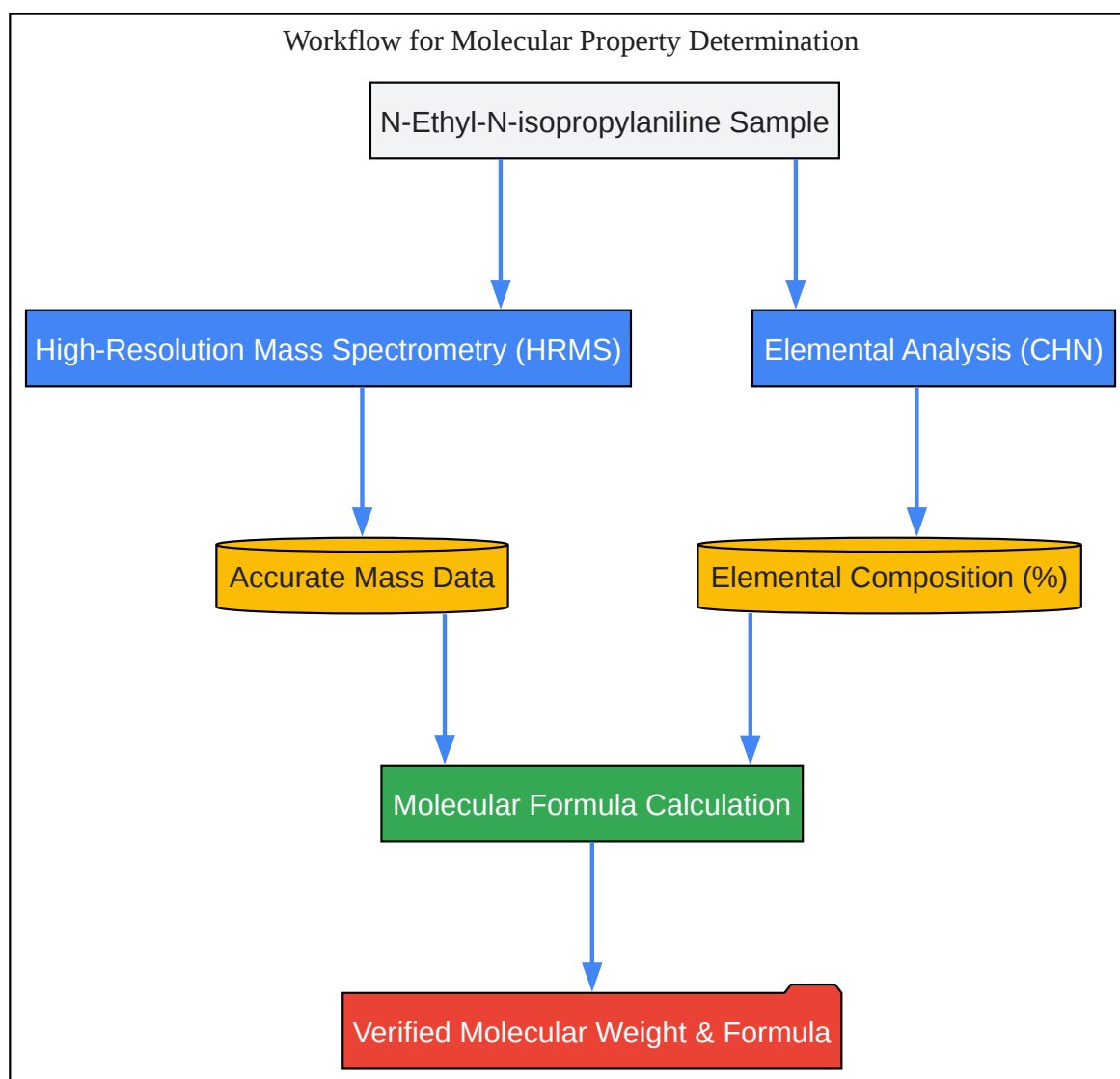
Core Molecular Data

N-Ethyl-N-isopropylaniline is a tertiary amine characterized by the presence of an ethyl group, an isopropyl group, and a phenyl group attached to a central nitrogen atom. Its fundamental molecular attributes are summarized below.

Property	Value	Reference
Chemical Formula	C ₁₁ H ₁₇ N	[1] [2] [3] [4]
Molecular Weight	163.26 g/mol	[1] [2] [3] [5]
IUPAC Name	N-ethyl-N-propan-2-ylaniline	[1] [5]
CAS Number	54813-77-3	[2] [4] [5]

Experimental Determination of Molecular Properties

The determination of the molecular formula and weight of a compound like **N-Ethyl-N-isopropylaniline** follows a standard analytical workflow. High-resolution mass spectrometry (HRMS) is a primary technique for accurately determining the molecular weight, while elemental analysis provides the percentage composition of carbon, hydrogen, and nitrogen, which is used to deduce the empirical and subsequently the molecular formula.



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Caption: Workflow for determining molecular formula and weight.

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